

# LB80317 stability and storage conditions for experiments

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## Compound of Interest

Compound Name: LB80317  
Cat. No.: B15564858

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## Application Notes and Protocols for LB-80317

For Researchers, Scientists, and Drug Development Professionals

### Introduction

LB-80317, also known as ANA-317, is the pharmacologically active metabolite of the prodrug Besifovir (LB80380). It is a potent inhibitor of the hepatitis B virus (HBV) DNA polymerase, functioning as a crucial component in antiviral research and development.<sup>[1][2][3]</sup> This document provides detailed information on the stability, storage, and experimental use of LB-80317.

### Physicochemical and Pharmacokinetic Properties

A summary of the key properties of LB-80317 is presented below for easy reference.

Property	Value	Reference
Chemical Name	<chem>O=C1NC(N)=NC2=C1N=CN2</chem> <chem>CC3(OCP(O)(O)=O)CC3</chem>	[2]
Synonyms	ANA-317	[2]
CAS Number	441785-24-6	[2]
Molecular Formula	C10H14N5O5P	[2]
Molecular Weight	315.23 g/mol	[2]
Appearance	Solid powder	[2]
Purity	>98% (typical)	[2]
Mechanism of Action	HBV DNA Polymerase Inhibitor	[2][4]
EC50 (HBV DNA suppression)	0.5 $\mu$ M	[4][5]
Steady-State Half-Life (T1/2)	8.3 - 9.9 hours	[4]

## Stability and Storage Conditions

Proper handling and storage of LB-80317 are critical for maintaining its integrity and ensuring reproducible experimental results. While detailed quantitative stability data under a wide range of conditions (e.g., pH, light exposure, multiple freeze-thaw cycles) are not extensively published, the following guidelines are based on supplier recommendations and general best practices for nucleotide analogs.

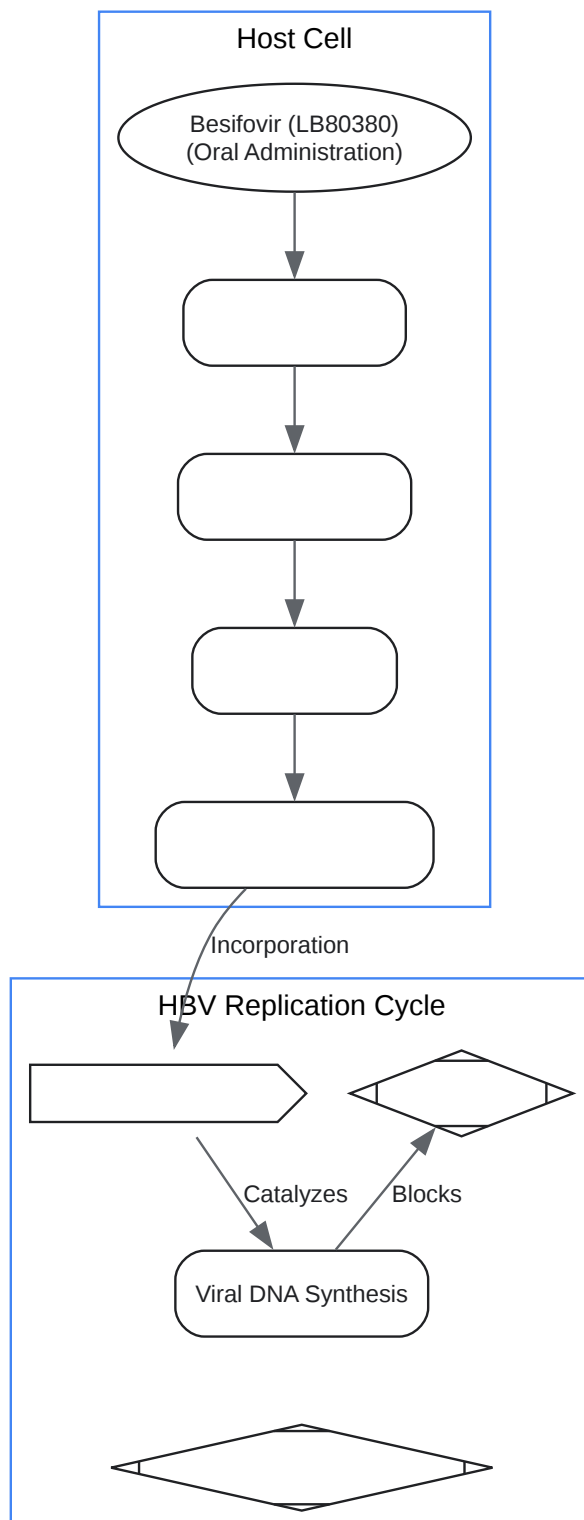
Condition	Recommendation	Notes
Long-term Storage (Solid)	Store at -20°C.	A commercial supplier suggests that the product can be stored for up to 24 months under recommended conditions with the vial tightly sealed.[2]
Shipping	Ambient temperature.	The compound is considered stable for several weeks during standard shipping.[2]
Stock Solutions	Prepare fresh and use on the same day. If necessary, aliquot and store at -80°C for short periods.	Avoid repeated freeze-thaw cycles. It is best practice to prepare and use solutions on the same day to minimize degradation.
Working Solutions	Prepare fresh from stock solution for each experiment.	

Note: It is highly recommended to perform in-house stability tests for specific experimental conditions and buffer systems.

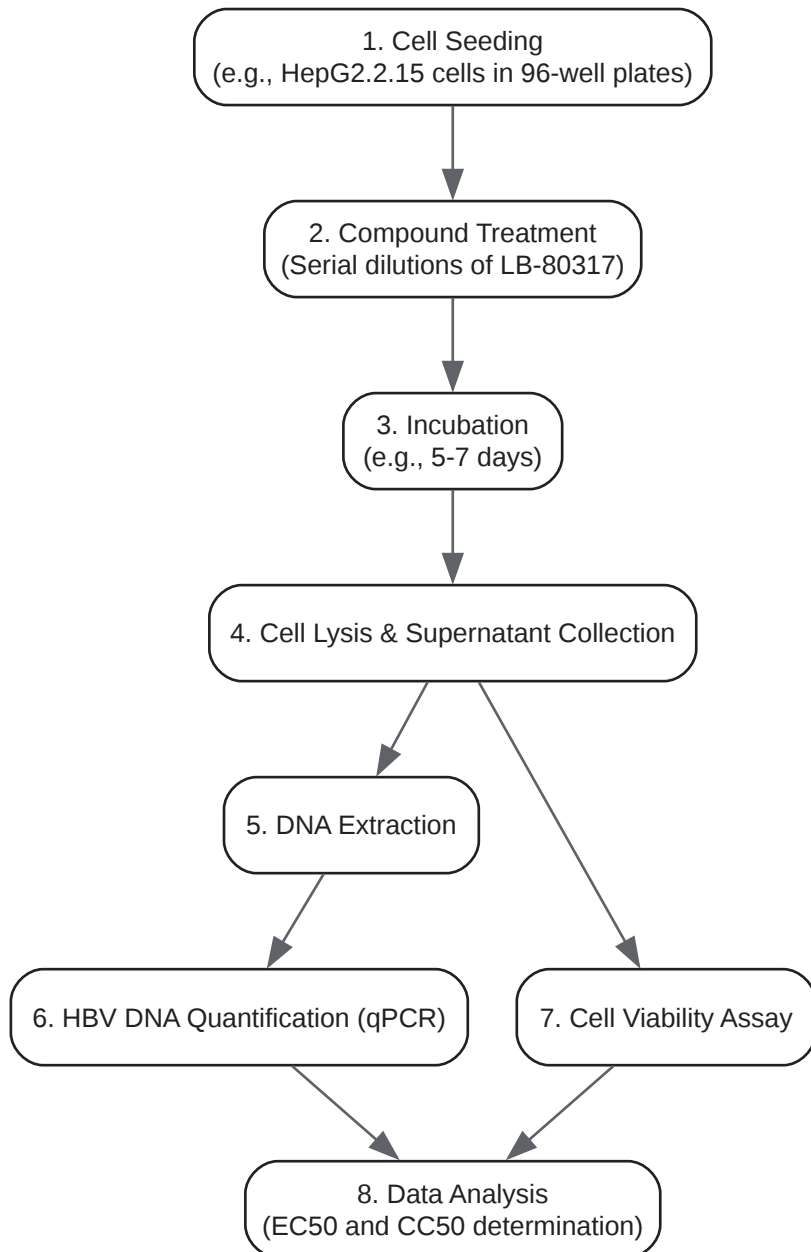
## Mechanism of Action: HBV DNA Polymerase Inhibition

LB-80317 is the active form of the prodrug Besifovir. Following administration, Besifovir is metabolized in the liver and intestine to LB-80317.[3] Inside the host cell, LB-80317 is phosphorylated to its di- and triphosphate forms. The triphosphate metabolite then acts as a competitive inhibitor of the viral HBV DNA polymerase. It is incorporated into the growing viral DNA chain, leading to chain termination and the cessation of viral DNA synthesis.[3][4]

## Mechanism of Action of LB-80317



## In Vitro Anti-HBV Activity Assay Workflow



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- To cite this document: BenchChem. [LB80317 stability and storage conditions for experiments]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15564858/docs#lb80317-stability-and-storage-conditions-for-experiments\]](https://www.benchchem.com/product/b15564858/docs#lb80317-stability-and-storage-conditions-for-experiments)

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